

Technical Guide: Solubility of 2-Bromo-6-phenoxypyridine in Organic Solvents

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Compound of Interest

Compound Name: 2-Bromo-6-phenoxypyridine

Cat. No.: B189388

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This technical guide provides an in-depth overview of the solubility characteristics of **2-Bromo-6-phenoxypyridine**, a key intermediate in synthetic and medicinal chemistry. Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on its chemical profile, a general experimental protocol for solubility determination, and a structured approach to data presentation.

Chemical Profile of 2-Bromo-6-phenoxypyridine

2-Bromo-6-phenoxypyridine is a solid at room temperature with the chemical formula $C_{11}H_8BrNO$ and a molecular weight of 250.09 g/mol ^[1] Its structure, featuring a pyridine ring substituted with a bromine atom and a phenoxy group, makes it a valuable building block in organic synthesis. The bromine atom serves as a reactive site for various cross-coupling reactions, while the phenoxy group influences the molecule's overall polarity and steric properties. For optimal stability, it is recommended to store the compound under an inert atmosphere at 2-8°C.^[1]

Solubility in Organic Solvents

Specific quantitative data on the solubility of **2-Bromo-6-phenoxypyridine** in various organic solvents is not readily available in the surveyed literature. However, for research and development purposes, its solubility can be experimentally determined. The following table is a

template for presenting such empirical data, which would be crucial for applications in reaction chemistry, purification, and formulation development.

Table 1: Solubility of **2-Bromo-6-phenoxyppyridine** in Common Organic Solvents at 25°C (Hypothetical Data)

Organic Solvent	Solubility (g/100 mL)	Molar Solubility (mol/L)
Methanol	Data not available	Data not available
Ethanol	Data not available	Data not available
Acetone	Data not available	Data not available
Ethyl Acetate	Data not available	Data not available
Dichloromethane	Data not available	Data not available
Toluene	Data not available	Data not available
N,N-Dimethylformamide (DMF)	Data not available	Data not available
Dimethyl Sulfoxide (DMSO)	Data not available	Data not available

Experimental Protocol for Solubility Determination

A standard method for determining the solubility of a solid compound like **2-Bromo-6-phenoxyppyridine** in an organic solvent involves the preparation of a saturated solution followed by the quantification of the dissolved solute.

Materials:

- **2-Bromo-6-phenoxyppyridine**
- Selected organic solvents (e.g., methanol, ethanol, acetone, ethyl acetate)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator

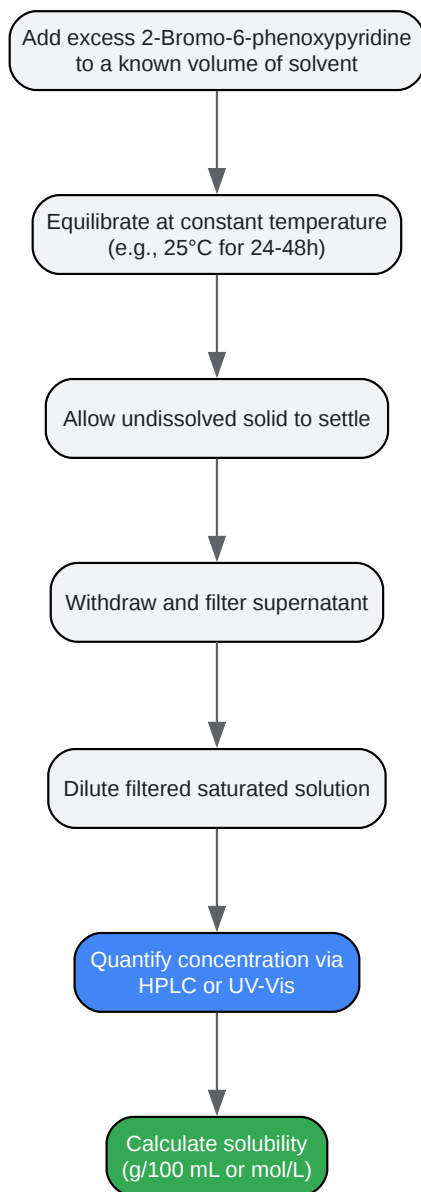
- Syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer
- Volumetric flasks and pipettes

Methodology:

- **Preparation of Saturated Solution:** An excess amount of **2-Bromo-6-phenoxy pyridine** is added to a known volume of the selected organic solvent in a sealed vial.
- **Equilibration:** The vials are agitated in a constant temperature shaker (e.g., at 25°C) for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** The suspension is allowed to stand undisturbed at the same temperature to allow the undissolved solid to settle.
- **Sample Collection and Filtration:** A clear aliquot of the supernatant is carefully withdrawn using a syringe and immediately filtered through a syringe filter to remove any undissolved particles.
- **Quantification:** The filtered saturated solution is then diluted with a suitable solvent to a concentration within the linear range of the analytical method (HPLC or UV-Vis). A calibration curve is generated using standard solutions of the compound at known concentrations.
- **Calculation:** The solubility is calculated from the measured concentration of the diluted sample, taking into account the dilution factor. The results are typically expressed in g/100 mL or mol/L.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the experimental determination of the solubility of a solid compound.



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Caption: General workflow for determining solid compound solubility.

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References

- 1. 83247-00-1|2-Bromo-6-phenoxy pyridine|BLD Pharm [bldpharm.com]
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